

# Zatose tron Maleate: A Technical Guide to Synthesis and Chemical Structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Zatose tron maleate*

Cat. No.: *B1682405*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, chemical structure, and mechanism of action of **zatose tron maleate**. The information is curated for professionals in the fields of pharmaceutical research and drug development, presenting detailed experimental protocols, quantitative data, and visual representations of key pathways.

## Chemical Structure and Properties

Zatose tron is a potent and selective 5-HT<sub>3</sub> receptor antagonist.<sup>[1]</sup> Its chemical structure is characterized by a substituted benzofuran-7-carboxamide moiety linked to an endo-tropanamine group. The maleate salt form enhances its stability and bioavailability.

IUPAC Name: endo-5-chloro-2,3-dihydro-2,2-dimethyl-N-(8-methyl-8-azabicyclo[3.2.1]oct-3-yl)-7-benzofurancarboxamide (Z)-2-butenedioate<sup>[1]</sup>

Chemical Formula: C<sub>19</sub>H<sub>25</sub>ClN<sub>2</sub>O<sub>2</sub> · C<sub>4</sub>H<sub>4</sub>O<sub>4</sub>

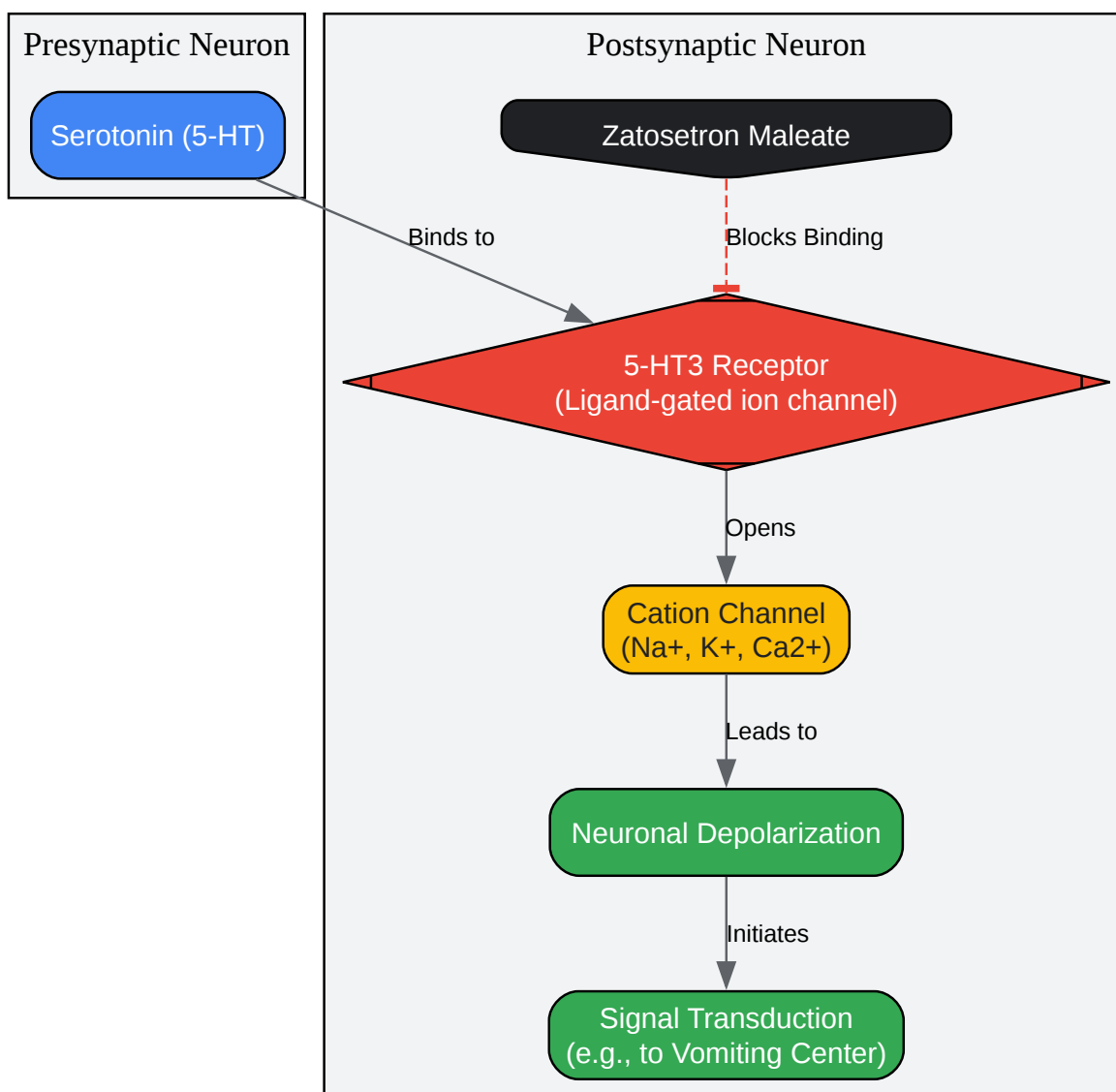
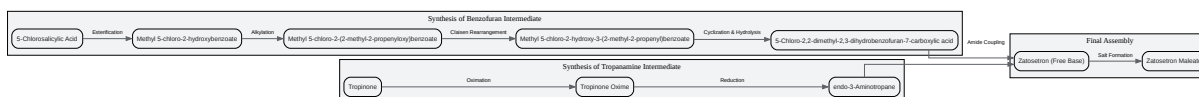
Molecular Weight: 464.95 g/mol

Property	Value	Reference
CAS Number	123482-23-5 (maleate salt)	[2]
Melting Point	Not explicitly available in search results.	
Solubility	Not explicitly available in search results.	

## Synthesis of Zatosetron Maleate

The synthesis of **zatosetron maleate** is a multi-step process commencing from commercially available starting materials. The key intermediates are 5-chloro-2,3-dihydro-2,2-dimethylbenzofuran-7-carboxylic acid and endo-3-aminotropane. Several synthetic routes have been reported, with a common pathway involving the initial, separate synthesis of these two key fragments followed by their coupling and final salt formation.

## Synthesis Pathway Overview



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Zatosetron, a potent, selective, and long-acting 5HT3 receptor antagonist: synthesis and structure-activity relationships - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Zatosetron - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Zatosetron Maleate: A Technical Guide to Synthesis and Chemical Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682405#zatosetron-maleate-synthesis-and-chemical-structure]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)